

Proper Disposal of Methyl alpha-D-glucopyranoside: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl alpha-D-glucopyranoside

Cat. No.: B013700

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For Immediate Reference: **Methyl alpha-D-glucopyranoside** is broadly classified as a non-hazardous material for disposal, though it can cause skin, eye, and respiratory irritation. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides detailed procedures for the proper disposal of **methyl alpha-D-glucopyranoside**, ensuring the safety of laboratory personnel and compliance with environmental regulations. While not typically classified as hazardous waste under the Resource Conservation and Recovery Act (RCRA), its irritant properties necessitate careful handling and disposal.

Key Data for Methyl alpha-D-glucopyranoside

The following table summarizes essential data for **methyl alpha-D-glucopyranoside**, pertinent to its safe handling and disposal.

Property	Value	Source
Chemical Formula	C ₇ H ₁₄ O ₆	[1][2]
Molecular Weight	194.18 g/mol	[1][2]
Appearance	White crystalline powder	[1][3]
Melting Point	169 - 173 °C	[3]
Boiling Point	200 °C @ 0.2 mmHg	[3]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[4]
GHS Precautionary Statements	P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P501 (Dispose of contents/container to an approved waste disposal plant)	[4]
RCRA Classification	Generally Not a Listed or Characteristic Hazardous Waste	[5][6]
EPA Safer Choice	Verified to be of low concern based on experimental and modeled data	[5]

Experimental Protocols: Disposal Procedure

This protocol outlines the step-by-step process for the safe disposal of **methyl alpha-D-glucopyranoside** from a laboratory setting. This procedure is based on a conservative approach that respects the chemical's irritant properties despite its non-hazardous waste classification.

1. Personal Protective Equipment (PPE) Assessment:

- Before handling, ensure proper PPE is worn as specified in the Safety Data Sheet (SDS). This includes:
 - Safety glasses or goggles.
 - Chemical-resistant gloves (e.g., nitrile).
 - A standard lab coat.
 - If handling large quantities or if dust is likely to be generated, consider using a dust mask or working in a well-ventilated area.

2. Waste Characterization and Segregation:

- Uncontaminated Solid Waste: Pure, uncontaminated **methyl alpha-D-glucopyranoside** should be collected in a designated waste container.
- Contaminated Solid Waste: Any items grossly contaminated with the powder (e.g., weigh boats, paper towels from a spill) should be collected along with the chemical waste.
- Empty Containers: Containers that held **methyl alpha-D-glucopyranoside** must be "RCRA empty." For a solid, this means no material remains that can be feasibly removed. The container should be triple-rinsed with a suitable solvent (e.g., water, if appropriate for the subsequent use of the container). The rinsate must be collected and disposed of as chemical waste. Deface the label of the empty container before placing it in the regular trash or glass recycling, as per your institution's policy.[\[6\]](#)
- Solutions: Aqueous solutions of **methyl alpha-D-glucopyranoside** should be collected as non-hazardous chemical waste. Do not pour solutions down the drain without explicit approval from your institution's EHS department.[\[4\]](#)[\[7\]](#)

3. Waste Accumulation and Labeling:

- Collect solid **methyl alpha-D-glucopyranoside** waste in a chemically compatible, sealable container (e.g., a wide-mouth plastic jar with a screw-top lid).

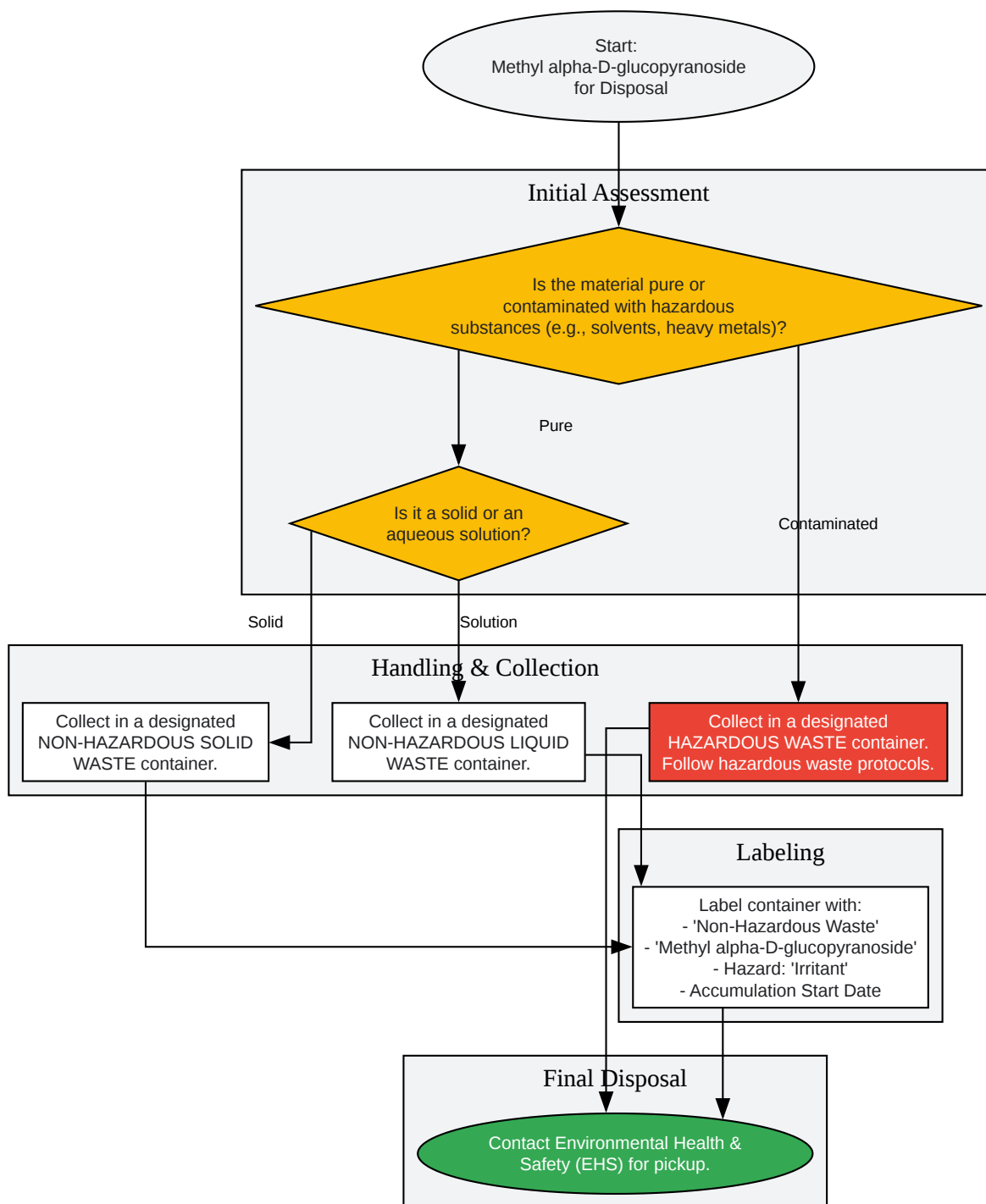
- The container must be located at or near the point of generation in what is known as a Satellite Accumulation Area (SAA).[8]
- Label the waste container clearly. While it may not be federally classified as "Hazardous Waste," institutional policies for non-hazardous chemical waste often require similar labeling standards to ensure safety and proper routing. The label should include:
 - The words "Non-Hazardous Waste" or as directed by your EHS office.
 - The full chemical name: "**Methyl alpha-D-glucopyranoside.**"
 - An indication of the hazard (e.g., "Irritant").
 - The date accumulation started.

4. Disposal and Removal:

- Once the container is full or ready for disposal, arrange for a pickup by your institution's EHS or hazardous waste management group.
- Follow your facility's specific procedures for requesting a waste pickup. This often involves an online form or a direct call to the EHS department.
- The EHS department will transport the waste from the SAA to a Central Accumulation Area (CAA) for consolidation and shipment to an approved waste disposal facility.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl alpha-D-glucopyranoside**.



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Caption: Disposal decision workflow for **methyl alpha-D-glucopyranoside**.

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